

cis-Verbenol CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-Verbenol*

Cat. No.: B083679

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An In-depth Technical Guide to **cis-Verbenol**

This technical guide provides a comprehensive overview of **cis-verbenol**, a bicyclic monoterpenoid alcohol. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, biological activities, and relevant experimental protocols.

Chemical and Physical Properties

cis-Verbenol is a naturally occurring compound found in various plants, including the essential oils of spearmint and juniper berries.^[1] It exists as different stereoisomers, each with a unique CAS number. The general molecular formula for **cis-verbenol** is C₁₀H₁₆O.^{[2][3][4][5]}

Table 1: Chemical Identifiers for **cis-Verbenol** and its Stereoisomers

Isomer/Mixture	CAS Number	Molecular Formula	Molecular Weight (g/mol)
cis-Verbenol (unspecified)	473-67-6	C ₁₀ H ₁₆ O	152.23
(S)-cis-Verbenol	18881-04-4	C ₁₀ H ₁₆ O	152.23 ^{[4][5][6][7]}
(+)-cis-Verbenol	13040-03-4	C ₁₀ H ₁₆ O	152.2334 ^{[3][8]}

Table 2: Physical Properties of (S)-**cis-Verbenol**

Property	Value
Physical Form	White to pale yellow crystals[6]
Melting Point	62-65 °C[4][7]
Odor	Fresh pine, ozone[1]

Biological Activity and Therapeutic Potential

cis-Verbenol has demonstrated a range of biological activities, making it a compound of interest for therapeutic applications. Its primary activities include anti-inflammatory, anti-ischemic, and neuroprotective effects.

Anti-inflammatory and Anti-ischemic Activity

(S)-**cis-verbenol** has been shown to possess potent anti-inflammatory and anti-ischemic properties.[6] Studies indicate that it can reduce cerebral ischemic injury and prevent neuronal cell death caused by oxygen-glucose deprivation.[5][6][7] The mechanism of action is linked to its ability to reduce the expression of pro-inflammatory cytokines and decrease levels of reactive oxygen species (ROS).[5][6]

Neuroprotective Effects

The neuroprotective potential of **cis-verbenol** is associated with its antioxidant and anti-inflammatory actions.[6] By mitigating oxidative stress and inflammation in the brain, **cis-verbenol** may offer therapeutic benefits for neurodegenerative diseases.[9][10][11][12]

Insect Pheromone

In addition to its therapeutic potential, **cis-verbenol** is a well-known insect pheromone.[2] It plays a role in the chemical communication of several bark beetle species, such as those of the genus *Ips*. [13][14]

Experimental Protocols

This section details methodologies for key experiments related to the synthesis, analysis, and biological evaluation of **cis-verbenol**.

Synthesis of cis-Verbenol

A common method for the synthesis of **cis-verbenol** involves the reduction of verbenone.^[15]

Protocol: Reduction of Verbenone to **cis-Verbenol**^[15]

- Reactants: Verbenone, sodium borohydride, and a cerium salt (e.g., cerium nitrate).
- Solvent: A hydroxyl-containing solvent such as aqueous ethanol or isopropanol.
- Molar Ratio: The molar ratio of verbenone:sodium borohydride:cerium salt is typically 1:(0.5-1.5):(0.1-1.0).
- Temperature: The reaction is carried out at a temperature below 0°C to enhance the selectivity for **cis-verbenol**.
- Procedure:
 - Dissolve verbenone in the chosen solvent.
 - Cool the solution to below 0°C.
 - Add a solution of sodium borohydride and the cerium salt to the verbenone solution while maintaining the low temperature.
 - Monitor the reaction progress using a suitable analytical technique (e.g., thin-layer chromatography).
 - Upon completion, quench the reaction and extract the product.
 - Purify the crude product, for example, by recrystallization from hexane, to obtain pure **cis-verbenol**.

Analysis of cis-Verbenol by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard technique for the identification and quantification of **cis-verbenol** in various matrices, including essential oils and biological samples.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

General GC-MS Protocol[\[17\]](#)[\[18\]](#)

- Sample Preparation: Dissolve the sample containing **cis-verbenol** in a suitable solvent (e.g., hexane).
- GC Column: Use a capillary column suitable for terpene analysis, such as a DB-5 or HP-5MS.
- Carrier Gas: Helium is typically used as the carrier gas at a constant flow rate.
- Injection: Inject the sample into the GC system in split or splitless mode.
- Oven Temperature Program: A typical temperature program starts at a low temperature (e.g., 60°C), holds for a few minutes, and then ramps up to a higher temperature (e.g., 240°C) to separate the components of the sample.
- Mass Spectrometer: Operate the mass spectrometer in electron ionization (EI) mode.
- Data Analysis: Identify **cis-verbenol** by comparing its retention time and mass spectrum with that of a known standard and by searching mass spectral libraries.

Cytotoxicity Assay

To evaluate the potential toxicity of **cis-verbenol** on cells, a cytotoxicity assay can be performed.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

General Cytotoxicity Assay Protocol[\[22\]](#)[\[23\]](#)

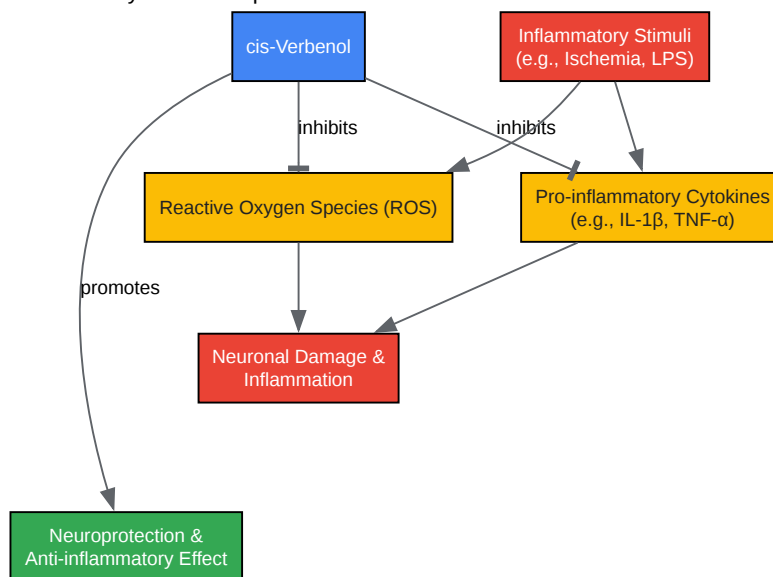
- Cell Culture: Plate cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Compound Treatment: Prepare serial dilutions of **cis-verbenol** in the cell culture medium. Remove the old medium from the cells and add the medium containing different concentrations of **cis-verbenol**. Include a vehicle control (medium with the solvent used to dissolve **cis-verbenol**) and a positive control for cytotoxicity.

- Incubation: Incubate the cells with the compound for a specific period (e.g., 24, 48, or 72 hours).
- Assay: Perform a cytotoxicity assay, such as an MTT, LDH, or CellTiter-Glo® assay, according to the manufacturer's instructions. These assays measure cell viability, membrane integrity, or metabolic activity, respectively.
- Data Analysis: Measure the signal (e.g., absorbance or luminescence) using a plate reader. Calculate the percentage of cell viability for each concentration of **cis-verbenol** relative to the vehicle control.

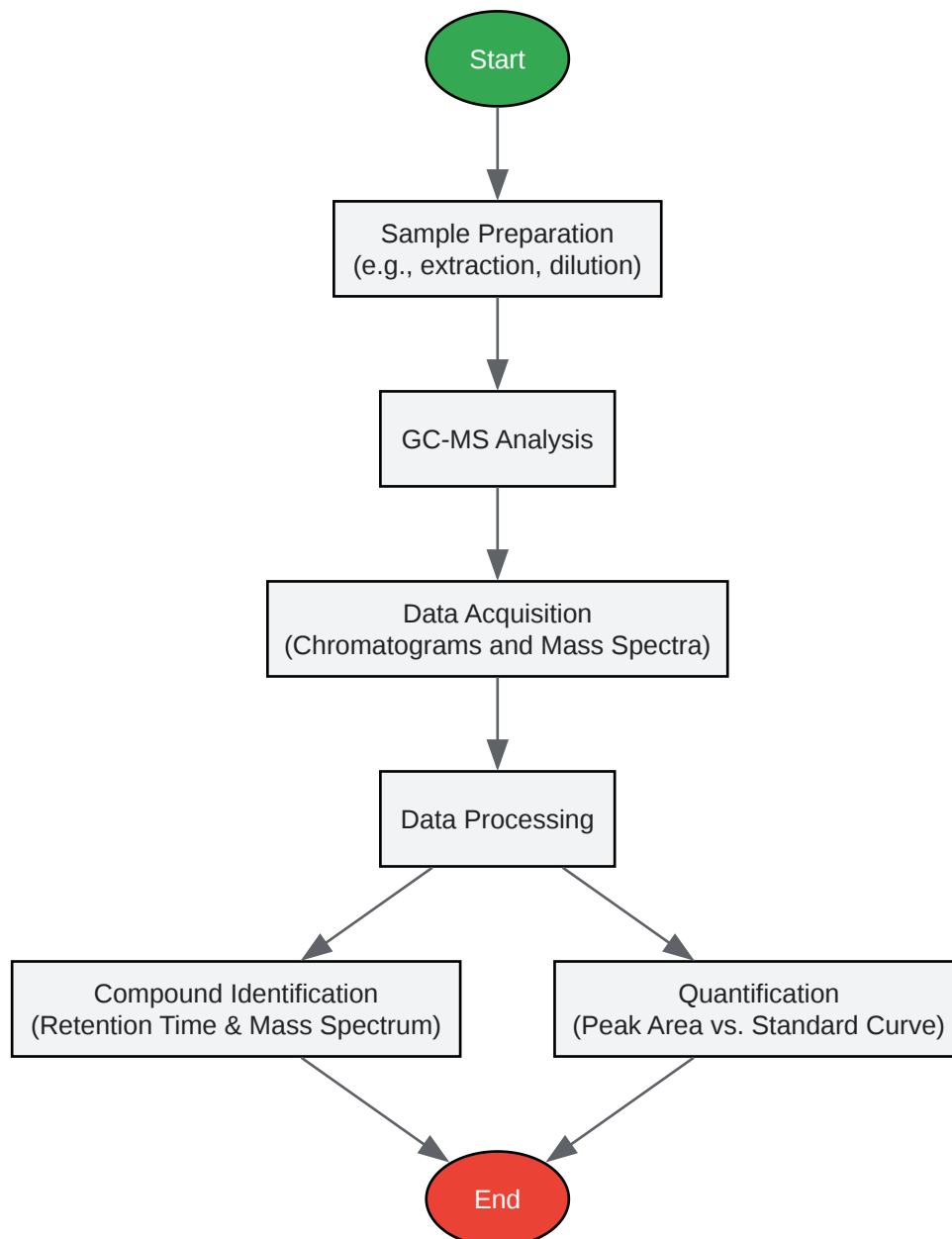
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed mechanism of action for **cis-verbenol**'s anti-inflammatory and neuroprotective effects, as well as a typical experimental workflow.

Proposed Anti-inflammatory and Neuroprotective Mechanism of cis-Verbenol



Experimental Workflow for GC-MS Analysis of cis-Verbenol



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References

- 1. CIS-VERBENOL | 473-67-6 [chemicalbook.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cis-Resveratrol produces anti-inflammatory effects by inhibiting canonical and non-canonical inflammasomes in macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. (S)-顺式-马鞭草烯醇 95% | Sigma-Aldrich [sigmaaldrich.com]
- 5. researchgate.net [researchgate.net]
- 6. Anti-ischemic and anti-inflammatory activity of (S)-cis-verbenol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. tandfonline.com [tandfonline.com]
- 8. (+)-cis-Verbenol [webbook.nist.gov]
- 9. Neuroprotective potential of phytochemicals - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. Neuroprotective effects of synthetic borneol and natural borneol based on the neurovascular unit against cerebral ischaemic injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. Role of ipsdienol, ipsenol, and cis-verbenol in chemical ecology of *Ips avulsus*, *Ips calligraphus*, and *Ips grandicollis* (Coleoptera: Curculionidae: Scolytinae) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Selective production of cis- and trans-verbenol from (-)-and (+)-alpha by a bark beetle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. RU2189967C1 - Method of synthesis of cis-verbenol - Google Patents [patents.google.com]
- 16. cis-Verbenol | 473-67-6 | FV164125 | Biosynth [biosynth.com]
- 17. jmaterenvirosci.com [jmaterenvirosci.com]
- 18. Development and Validation of a GC/MS Method for Simultaneous Determination of 7 Monoterpenes in Two Commercial Pharmaceutical Dosage Forms - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Human Metabolome Database: Predicted GC-MS Spectrum - Verbenol GC-MS (1 TMS) - 70eV, Positive (HMDB0036129) [hmdb.ca]
- 20. researchgate.net [researchgate.net]

- 21. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 22. Cytotoxicity Assay Protocol & Troubleshooting - Creative Biolabs [[creativebiolabs.net](https://www.creativebiolabs.net)]
- 23. Cytotoxicity Assays: In Vitro Methods to Measure Dead Cells - Assay Guidance Manual - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 24. Cytotoxicity Assay Protocol [[protocols.io](https://www.protocols.io)]
- 25. [promega.com](https://www.promega.com) [[promega.com](https://www.promega.com)]
- To cite this document: BenchChem. [cis-Verbenol CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083679#cis-verbenol-cas-number-and-molecular-formula>]

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